

# Recombinant protein expression and purification of Ecallantide in Pichia pastoris

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## Compound of Interest

Compound Name: Ecallantide

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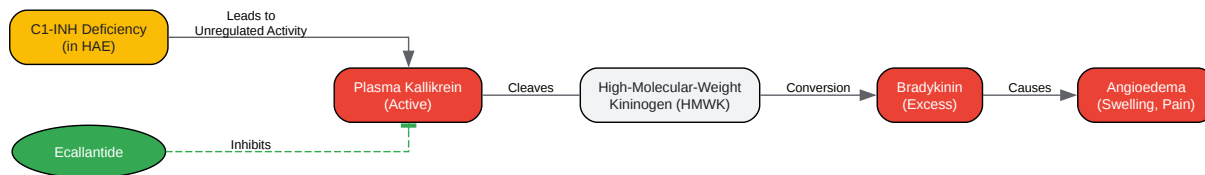
## A Technical Guide to Recombinant Ecallantide Production in Pichia pastoris

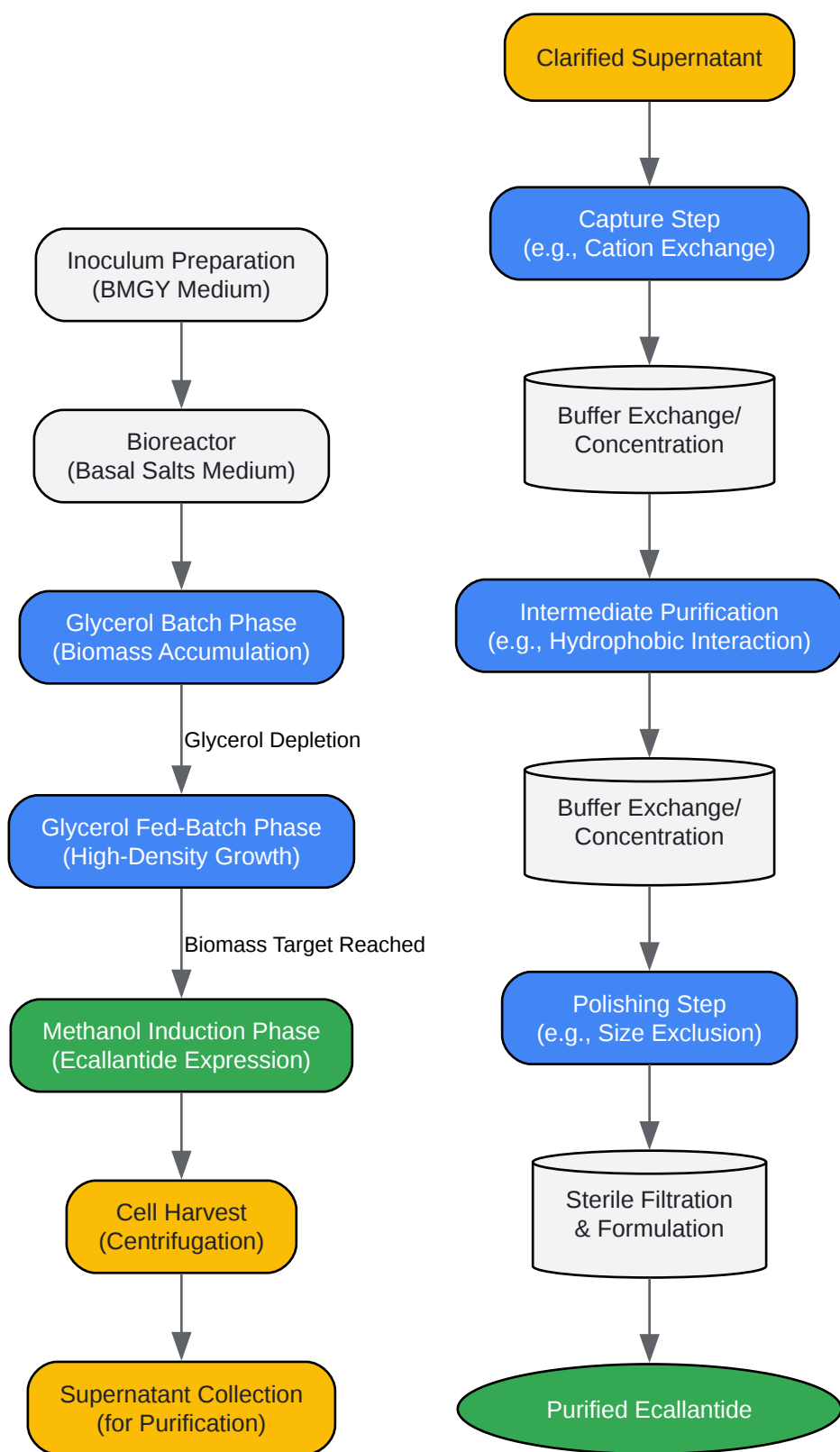
For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide details the expression and purification of **Ecallantide**, a recombinant Kunitz-domain peptide, using the Pichia pastoris expression system. **Ecallantide** is a potent, reversible inhibitor of plasma kallikrein and is utilized in the treatment of acute attacks of hereditary angioedema (HAE)[1][2][3]. The methylotrophic yeast P. pastoris serves as a highly effective host for producing this 60-amino acid polypeptide, ensuring proper folding and secretion[3][4][5].

### Ecallantide and its Mechanism of Action

**Ecallantide** is a small recombinant protein, with a molecular weight of 7054 Da, synthesized in the yeast Pichia pastoris[3]. It functions by specifically and reversibly binding to plasma kallikrein, thereby blocking its active site[3][4]. This inhibition prevents the conversion of high-molecular-weight kininogen (HMWK) to bradykinin[3][6][7]. In hereditary angioedema, a deficiency in C1 esterase inhibitor leads to unregulated plasma kallikrein activity and excessive bradykinin production, which in turn causes increased vascular permeability and localized swelling[2][4]. By inhibiting kallikrein, **Ecallantide** effectively reduces bradykinin levels, mitigating the symptoms of acute HAE attacks[6].





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